

Optimizing Compound M5N36 dosage for in vivo studies

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Compound of Interest

Compound Name: **M5N36**

Cat. No.: **B15574808**

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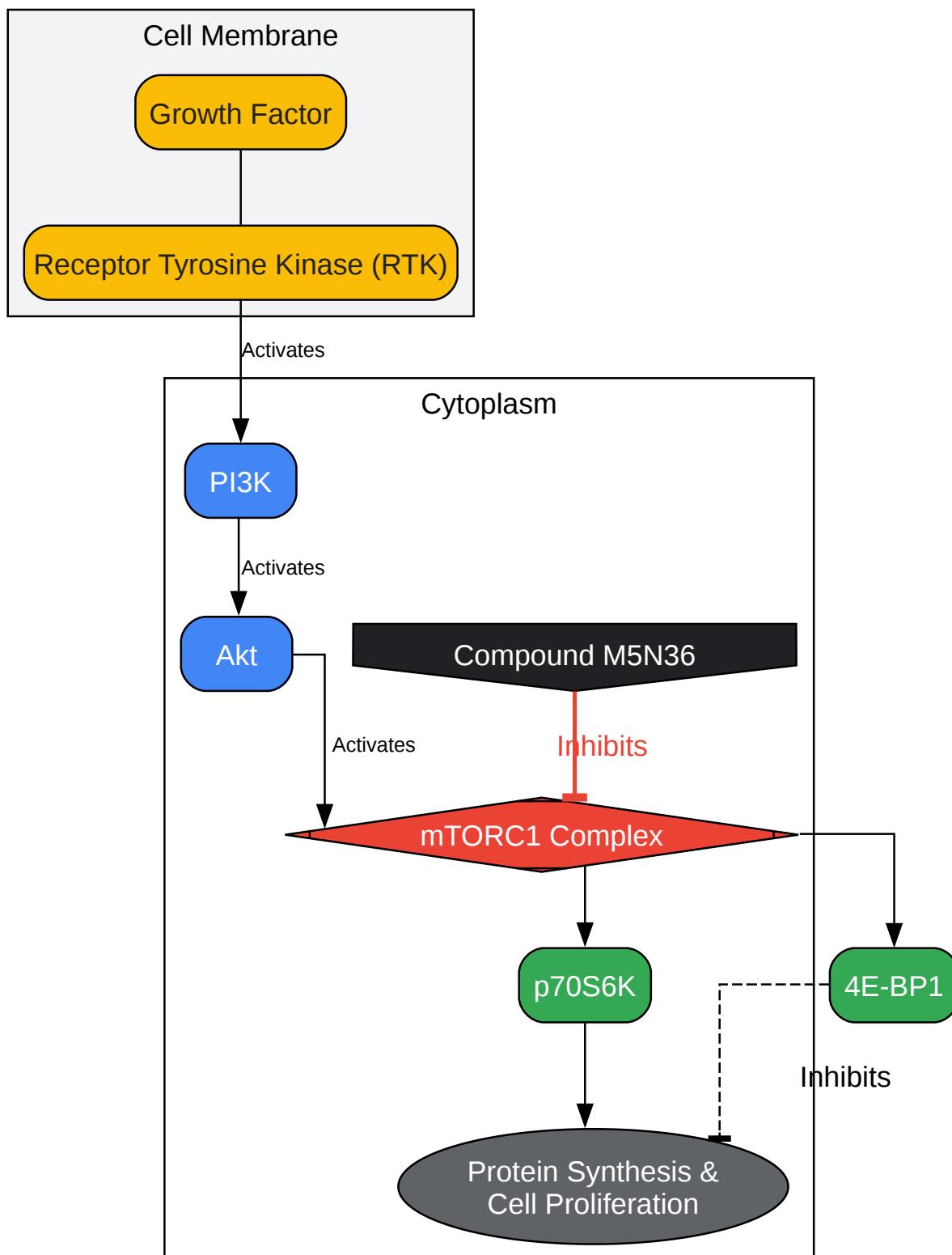
Technical Support Center: Compound M5N36

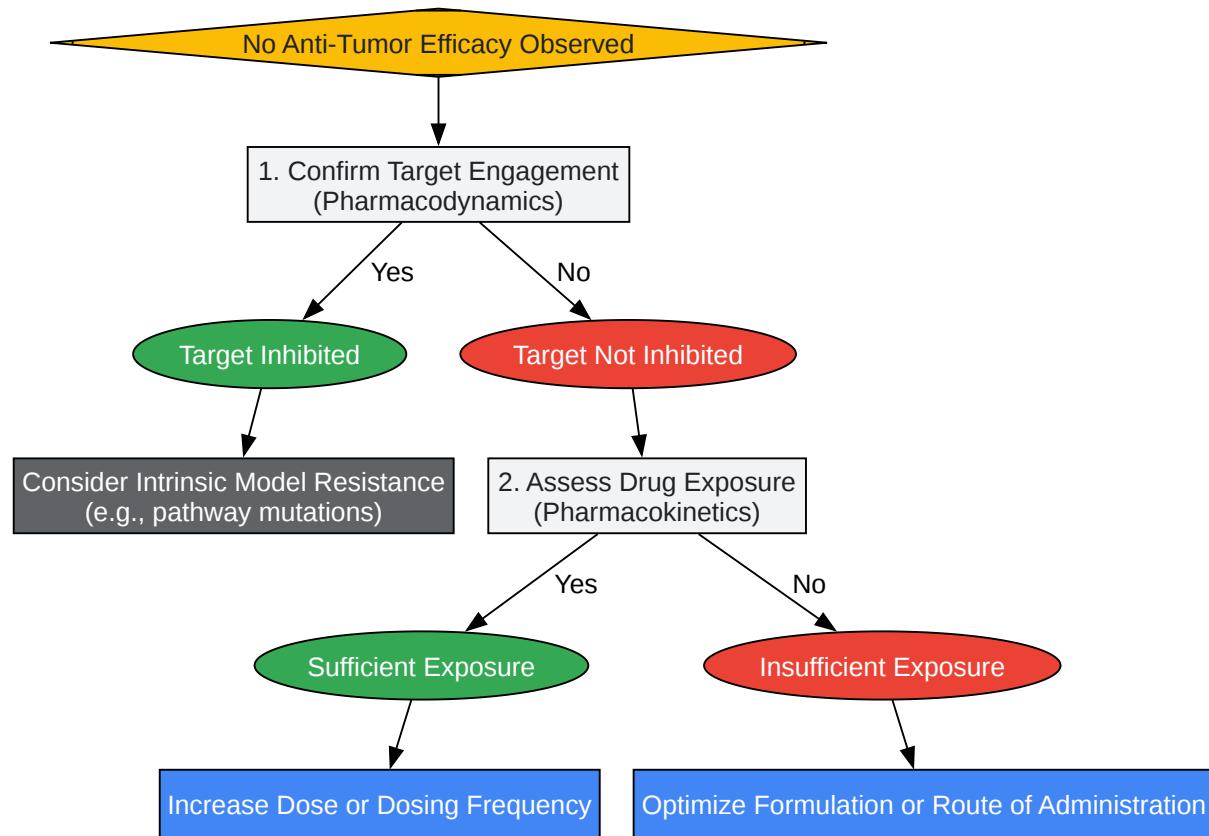
Welcome to the technical support center for Compound **M5N36**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in optimizing the in vivo dosage of **M5N36** for preclinical studies.

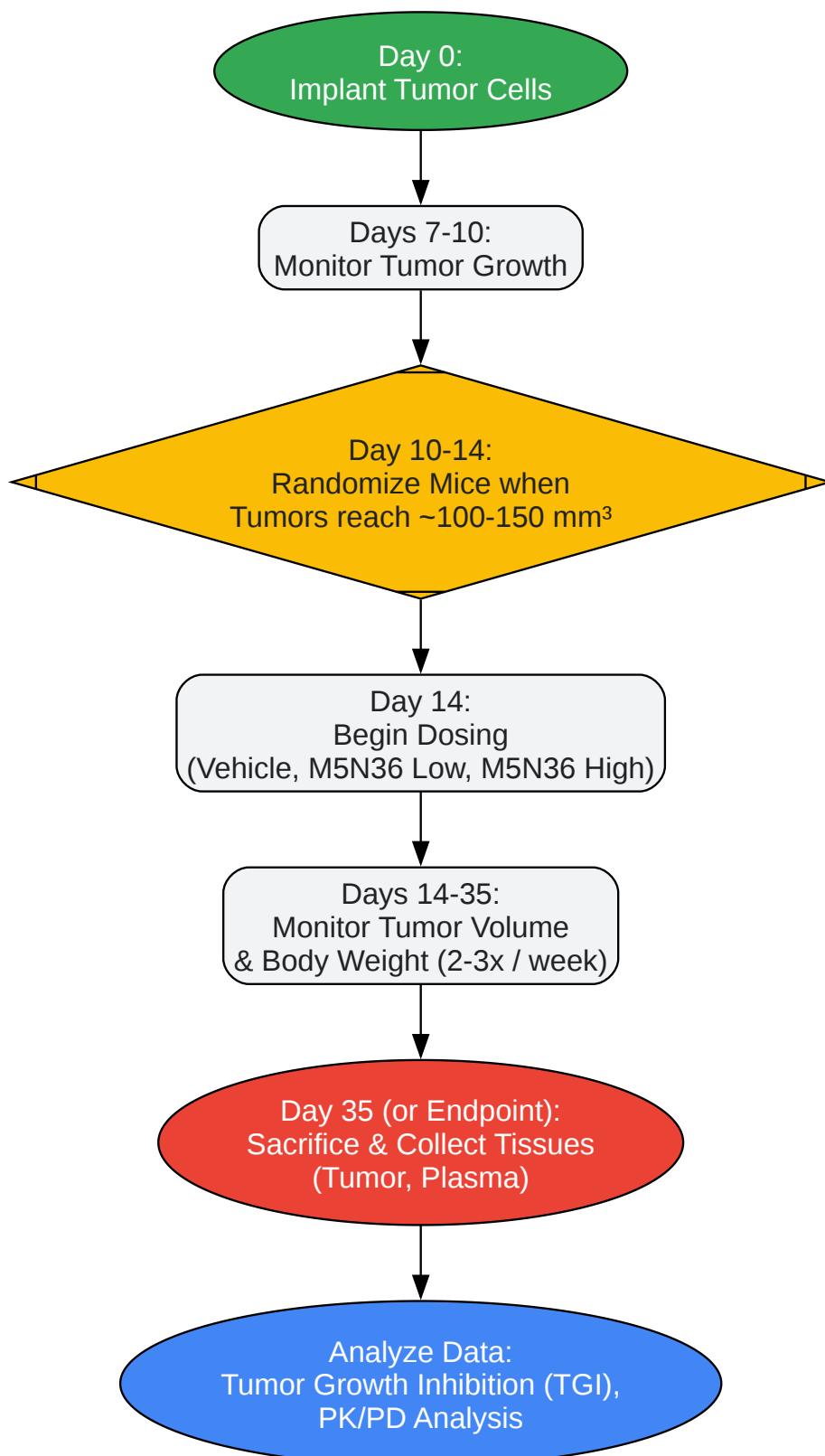
Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for Compound M5N36?

Compound **M5N36** is a potent and selective small-molecule inhibitor of the mammalian Target of Rapamycin Complex 1 (mTORC1). It functions by allosterically binding to mTORC1, preventing the phosphorylation of its key downstream substrates, such as S6 Kinase (S6K) and 4E-BP1. This action effectively blocks protein synthesis and cell proliferation in cancer cells that exhibit hyperactive PI3K/Akt/mTOR signaling.





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